Rink Amide AM Resin: A Technical Guide to its Compatibility with Fmoc Chemistry

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Compound of Interest

Compound Name:	*Rink Amide AM Resin*
Cat. No.:	*B15500846*

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Abstract

This technical guide provides an in-depth analysis of **Rink Amide AM resin**, a cornerstone solid-phase support for Fmoc-based peptide synthesis. It details the resin's chemical and physical properties, its mechanism of action in solid-phase peptide synthesis (SPPS), and its compatibility with Fmoc chemistry. This document serves as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and quantitative data to facilitate the efficient synthesis of C-terminal peptide amides.

Introduction

Rink Amide AM resin is a widely utilized solid-phase support specifically designed for the synthesis of peptide amides using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.[1][2] Its primary application lies in the production of C-terminal peptide amides, a common structural motif in biologically active peptides and therapeutic drug candidates.[3] The resin's key feature is its acid-labile linker, which allows for the cleavage of the synthesized peptide from the solid support under mild acidic conditions, typically with trifluoroacetic acid (TFA), while simultaneously removing most acid-labile side-chain protecting groups.[4] This guide explores

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the fundamental characteristics of **Rink Amide AM resin** and provides practical information for its effective use in the laboratory.

Resin Characteristics

Rink Amide AM resin is typically composed of a polystyrene-divinylbenzene (PS-DVB) copolymer matrix, providing mechanical and chemical stability.[1] The "AM" designation refers to the aminomethyl group through which the Rink amide linker is attached to the polystyrene backbone.[1] The resin is pre-functionalized with an Fmoc-protected primary amine, making it ready for the coupling of the first amino acid in the peptide sequence.[1]

Chemical Structure

The core of the **Rink Amide AM resin**'s functionality is the Rink amide linker, 4-(2′,4′-Dimethoxyphenyl-Fmoc-aminomethyl)phenoxyacetamidoaminomethyl.[1] This linker is designed to be stable to the basic conditions required for Fmoc deprotection (e.g., piperidine) but susceptible to cleavage by acids.[5]

Physical and Chemical Properties

The performance of **Rink Amide AM resin** in SPPS is dictated by several key parameters, which are summarized in the table below.

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Property	Typical Value/Range	Significance
Matrix	1% Divinylbenzene cross-linked Polystyrene	Provides mechanical stability and good swelling properties.[1]
Appearance	Pale white or slight yellow beads	Visual indicator of the resin's state.[1][6]
Loading Capacity	0.3 - 1.0 mmol/g	Determines the amount of peptide that can be synthesized per gram of resin.[1][4]
Mesh Size	100-200 or 200-400 mesh	Influences reaction kinetics and backpressure in automated synthesizers.[1]
Swelling in DCM	5.0 - 9.0 ml/g	Good swelling is crucial for reagent accessibility to the reactive sites.[7]
Swelling in DMF	4.0 - 8.0 ml/g	Ensures efficient diffusion of reagents during synthesis.[7]

Compatibility with Fmoc Chemistry

Rink Amide AM resin is highly compatible with the Fmoc solid-phase peptide synthesis strategy.[2][3] The Fmoc protecting group is stable to the acidic conditions used for cleavage from the resin but is readily removed by a mild base, typically a solution of piperidine in a polar aprotic solvent like dimethylformamide (DMF).[1] This orthogonality of protecting groups and cleavage conditions is fundamental to the successful synthesis of peptides.

The Fmoc SPPS Workflow

The synthesis of a peptide on **Rink Amide AM resin** follows a cyclical process of deprotection, washing, coupling, and washing. This cycle is repeated for each amino acid to be incorporated into the peptide chain.

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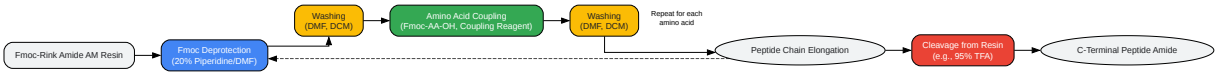

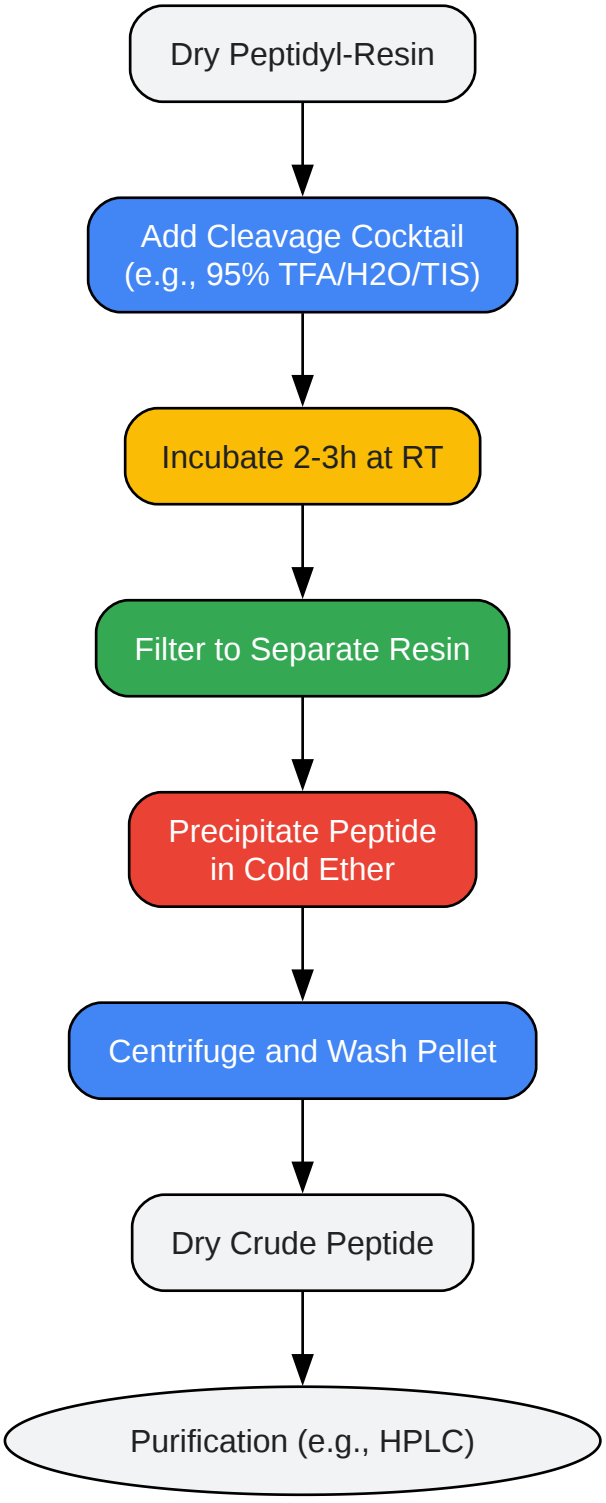

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